

Essential Safety and Logistical Information for Handling Tetrakis(ethylmethyamino)zirconium

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Compound of Interest

Compound Name: *Tetrakis(ethylmethyamino)zirconium*

m

Cat. No.: *B1143060*

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents are paramount. This document provides essential, immediate safety and logistical information for **Tetrakis(ethylmethyamino)zirconium** (TEMAZ), a highly flammable and reactive compound. Adherence to these guidelines is critical to ensure laboratory safety.

Summary of Hazards

Tetrakis(ethylmethyamino)zirconium is a hazardous chemical with the following classifications:

- Flammable Liquid and Vapor (Category 2): Poses a significant fire risk.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Substance which, in contact with water, emits flammable gases (Category 1 or 2): Reacts with water to release flammable gases that may ignite spontaneously.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Causes Severe Skin Burns and Eye Damage: Can cause serious chemical burns upon contact.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Causes Serious Eye Irritation (Category 2): Can result in significant eye irritation.[\[1\]](#)[\[2\]](#)
- May Cause Respiratory Irritation: Inhalation of vapors or mists can irritate the respiratory tract.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Physical and Chemical Properties

Property	Value	Source
CAS Number	175923-04-3	[1] [2] [3] [4]
Physical State	Liquid	[1]
Color	Light yellow	[1]
Boiling Point	81°C @ 0.1 mm Hg	[1] [3]
Density	1.049 g/cm ³ @ 25°C	[3]

Personal Protective Equipment (PPE)

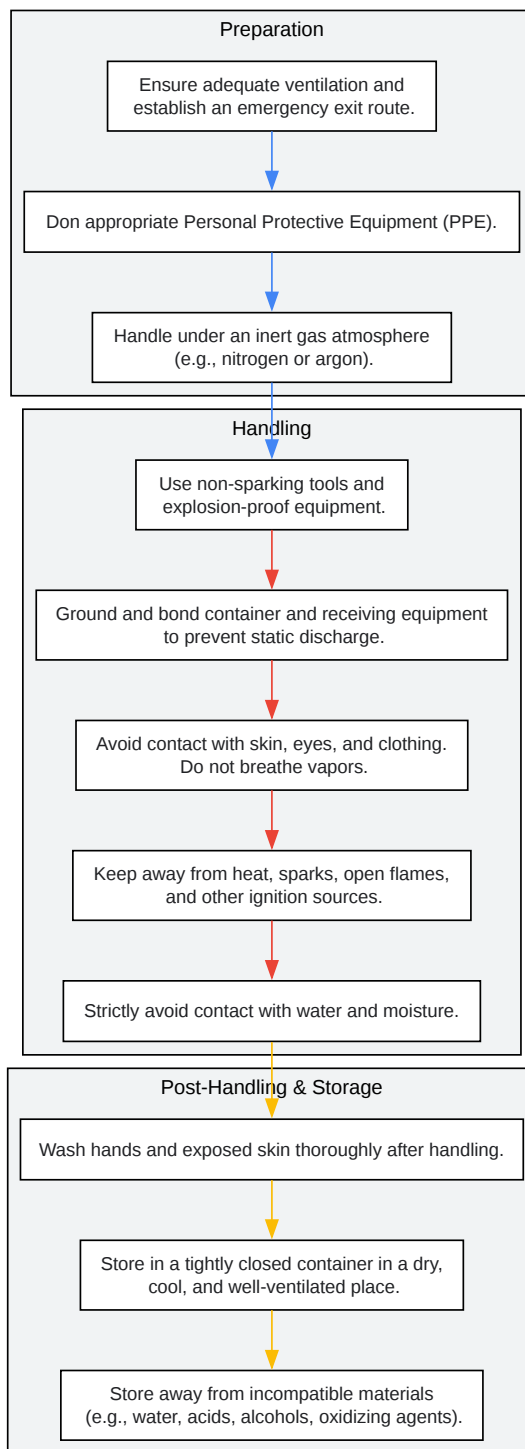
A comprehensive personal protective equipment strategy is the first line of defense when handling TEMAZ. The following table outlines the required PPE for various routes of exposure.

Exposure Route	Required PPE	Specifications and Standards
Eye/Face	Tightly fitting safety goggles with side-shields or a full-face respirator.	Must conform to EN 166 (EU) or NIOSH (US) standards. [1] [2]
Skin	Fire/flammable resistant and impervious clothing. Chemical impermeable gloves.	Protective gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374. [1] [2]
Respiratory	Full-face respirator.	To be used if exposure limits are exceeded or irritation is experienced. [1] [2]

Operational Plan: Step-by-Step Handling Procedure

Safe handling of TEMAZ requires a meticulous, step-by-step approach to minimize risks. The following workflow diagram and protocol detail the necessary precautions from preparation to storage.

Safe Handling Workflow for Tetrakis(ethylmethylamino)zirconium

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Tetrakis(ethylmethylamino)zirconium**.

Detailed Experimental Protocol for Handling

- Preparation:
 - Work in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)[\[2\]](#)
 - Ensure that an emergency exit and a risk-elimination area are established.[\[1\]](#)
 - Put on all required personal protective equipment, including safety goggles, flame-retardant and impervious clothing, and chemical-resistant gloves.[\[1\]](#)[\[2\]](#)
 - The handling and storage of TEMAZ should be conducted under an inert gas like nitrogen or argon to prevent reaction with air and moisture.[\[2\]](#)[\[6\]](#)
- Handling:
 - Use only non-sparking tools and explosion-proof electrical equipment to prevent ignition sources.[\[1\]](#)[\[2\]](#)[\[5\]](#)
 - To avoid the buildup of electrostatic charge, ground and bond all containers and receiving equipment during transfer.[\[2\]](#)[\[6\]](#)
 - Avoid direct contact with the chemical. Do not allow it to come into contact with skin or eyes, and avoid inhaling any vapors or mists.[\[1\]](#)[\[2\]](#)[\[7\]](#)
 - Keep the compound away from all sources of ignition, including heat, sparks, and open flames.[\[2\]](#)[\[3\]](#)[\[6\]](#) No smoking should be permitted in the handling area.[\[2\]](#)[\[3\]](#)
 - Crucially, do not allow TEMAZ to come into contact with water or moisture, as it reacts to produce flammable gases.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Post-Handling and Storage:
 - After handling, wash hands and any other exposed skin thoroughly with soap and water.[\[1\]](#)[\[4\]](#)[\[7\]](#)
 - Store the chemical in a container that is tightly closed.[\[1\]](#)[\[2\]](#)[\[6\]](#) The storage area must be dry, cool, and well-ventilated.[\[1\]](#)[\[2\]](#)[\[4\]](#)

- Store TEMAZ separately from incompatible materials such as water, acids, alcohols, and oxidizing agents.^{[1][5]}

Disposal Plan

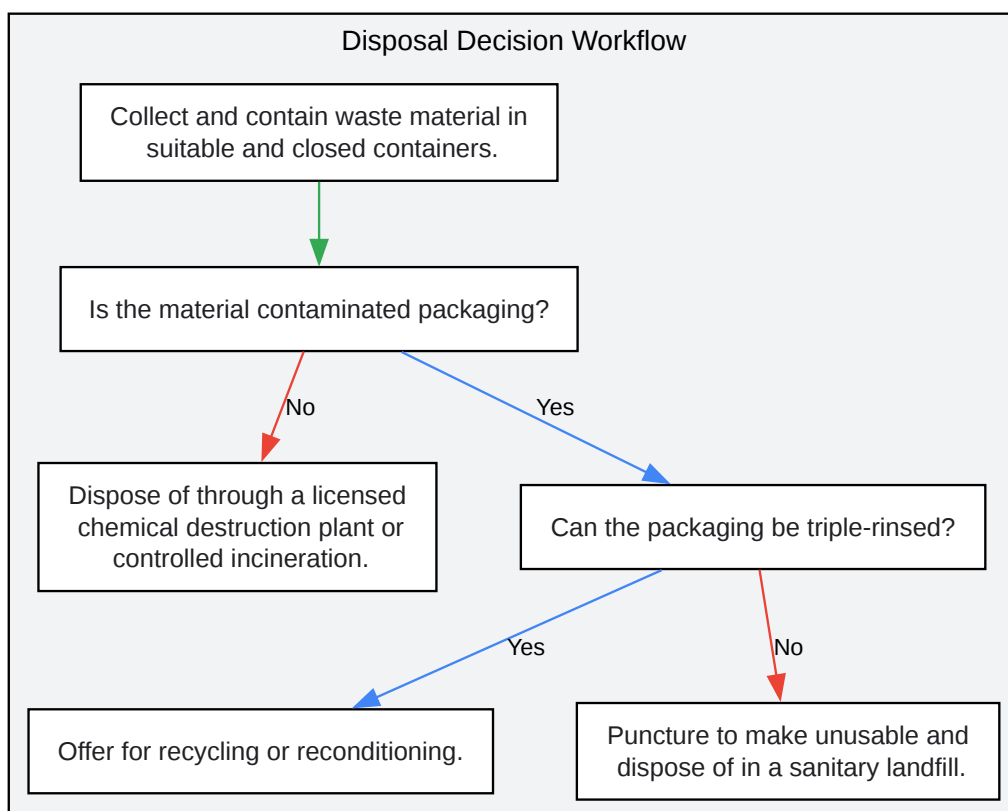
The disposal of **Tetrakis(ethylmethylamino)zirconium** and its containers must be handled with care to avoid environmental contamination and safety hazards.

Waste Disposal Recommendations

- **Chemical Disposal:** The material should be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.^[1] Do not discharge into sewer systems or contaminate water, foodstuffs, or feed.^[1] All disposal practices must be in accordance with local, state, and federal regulations.^{[1][2]}
- **Contaminated Packaging:** Containers can be triple-rinsed (or an equivalent method) and then offered for recycling or reconditioning.^[1] Alternatively, the packaging can be punctured to render it unusable and then disposed of in a sanitary landfill.^[1] Combustible packaging materials may be incinerated under controlled conditions with flue gas scrubbing.^[1]

The following diagram illustrates the decision-making process for the proper disposal of TEMAZ.

Disposal Plan for Tetrakis(ethylmethylamino)zirconium



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Caption: Disposal decision workflow for **Tetrakis(ethylmethylamino)zirconium**.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. sds.strem.com [sds.strem.com]
- 5. gelest.com [gelest.com]
- 6. bpb-us-e2.wpmucdn.com [bpb-us-e2.wpmucdn.com]
- 7. aksci.com [aksci.com]
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